

Cross-Verification of Cholesteryl Isoamyl Ether Properties: A Comparative Guide

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Compound of Interest

Compound Name: *Cholesteryl isoamyl ether*

CAS No.: 74996-30-8

Cat. No.: B1607063

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For researchers, scientists, and drug development professionals, a thorough understanding of a compound's physicochemical properties is paramount for its application. This guide provides a comparative analysis of **cholesteryl isoamyl ether** against related cholesteryl derivatives. While specific experimental data for **cholesteryl isoamyl ether** is not extensively available in published literature, this guide furnishes the foundational information available and details the experimental protocols for its full characterization.

Comparison of Physicochemical Properties

The following table summarizes the known properties of **cholesteryl isoamyl ether** and compares them with cholesterol and another common cholesteryl ether, cholesteryl oleyl ether. This comparison allows researchers to estimate the expected properties of **cholesteryl isoamyl ether** and highlights the data gaps that need to be addressed experimentally.

Property	Cholesteryl Isoamyl Ether	Cholesterol	Cholesteryl Oleyl Ether
Molecular Formula	C ₃₂ H ₅₆ O[1][2][3]	C ₂₇ H ₄₆ O[4]	C ₄₅ H ₈₀ O
Molecular Weight	456.79 g/mol [1][2]	386.65 g/mol [4]	653.1 g/mol
CAS Number	74996-30-8[5][6]	57-88-5[4]	32222-04-1
Melting Point	Not Available	148.5 °C[4]	~45-47 °C (liquid crystal transitions)
Boiling Point	Not Available	360 °C (with some decomposition)[4]	Not Available
Solubility	Not Available	Insoluble in water; soluble in many organic solvents[7]	Insoluble in water; soluble in organic solvents
Appearance	Not Available	White crystalline powder	White to off-white solid

Experimental Protocols

To address the missing data for **cholesteryl isoamyl ether**, the following experimental protocols are provided as a guide for its synthesis and characterization.

Synthesis of Cholesteryl Ethers

A common method for the synthesis of cholesteryl ethers involves the reaction of an alcohol with a cholesteryl derivative. One established method is the alcoholysis of cholesterol p-toluenesulfonate[8]. An alternative approach involves treating the sodium salt of cholesterol with mesylates of the desired alcohol in toluene in the presence of anhydrous dimethylformamide[1].

General Procedure for Synthesis:

- **Preparation of Sodium Cholesterate:** Cholesterol is reacted with a strong base, such as sodium hydride, in an anhydrous solvent like toluene to form the sodium salt of cholesterol.

- Preparation of Isoamyl Mesylate: Isoamyl alcohol is reacted with methanesulfonyl chloride in the presence of a base like triethylamine to produce isoamyl mesylate.
- Etherification: The sodium cholesterate is then reacted with isoamyl mesylate. The reaction mixture is typically heated to drive the reaction to completion.
- Purification: The resulting **cholesteryl isoamyl ether** is purified from the reaction mixture using column chromatography on silica gel.

Characterization Techniques

1. Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for confirming the structure of the synthesized **cholesteryl isoamyl ether**.

- ^1H NMR: The spectrum is expected to show characteristic peaks for the cholesterol backbone and the isoamyl group. Protons on the carbon adjacent to the ether oxygen are expected to be shifted downfield, typically in the 3.4-4.5 ppm range[9].
- ^{13}C NMR: The carbon atoms of the cholesterol backbone and the isoamyl group will have distinct chemical shifts. The carbon atom bonded to the ether oxygen is expected to appear in the 50-80 ppm range[9].

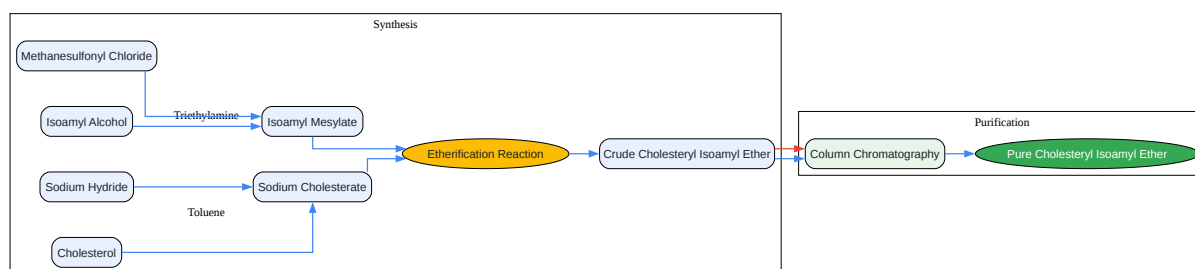
2. Infrared (IR) Spectroscopy: Fourier-transform infrared (FTIR) spectroscopy can be used to identify the functional groups present in the molecule. The IR spectrum of an ether is characterized by a C-O single bond stretching vibration in the range of $1050\text{-}1150\text{ cm}^{-1}$ [9]. The spectrum of **cholesteryl isoamyl ether** would be expected to show the absence of the broad O-H stretching band around 3400 cm^{-1} that is characteristic of cholesterol[10].

3. Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For cholesteryl derivatives, electrospray ionization (ESI) and atmospheric pressure chemical ionization (APCI) are common techniques[11]. The mass spectrum should show a molecular ion peak corresponding to the calculated molecular weight of **cholesteryl isoamyl ether** (456.79 g/mol).

4. Differential Scanning Calorimetry (DSC): DSC is used to determine the melting point and to study the liquid crystalline properties of the compound. Many cholesteryl derivatives exhibit liquid crystal phases, and DSC can identify the temperatures of these phase transitions[12].

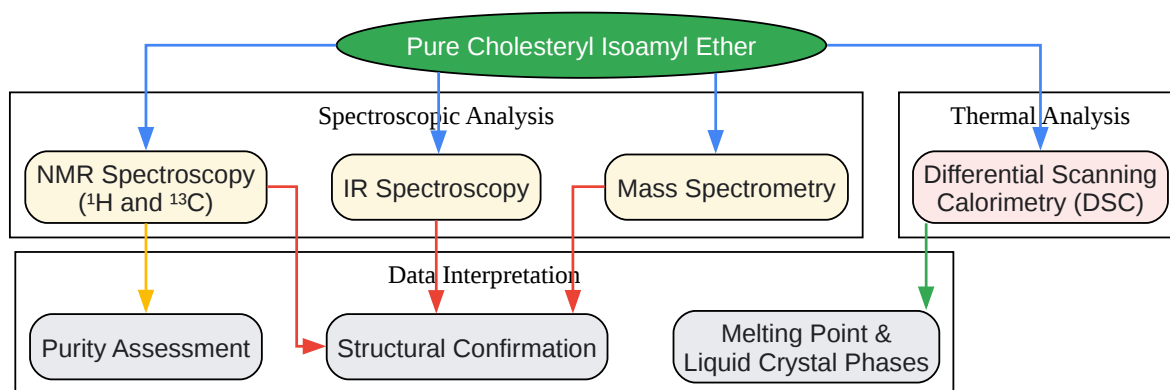
Visualizing Experimental Workflows

The following diagrams illustrate the general workflow for the synthesis and characterization of **cholesteryl isoamyl ether**.



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Caption: Synthesis and Purification Workflow for **Cholesteryl Isoamyl Ether**.



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Caption: Characterization Workflow for **Cholesteryl Isoamyl Ether**.

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